

An In-depth Technical Guide to Barium 4-(1,1-dimethylethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Barium 4-(1,1-dimethylethyl)benzoate*

Cat. No.: *B158534*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium 4-(1,1-dimethylethyl)benzoate, also known as Barium 4-tert-butylbenzoate, is an organometallic compound. While the primary applications of this specific molecule appear to be in materials science, particularly as a heat stabilizer for polymers like PVC, this guide provides a comprehensive overview of its chemical and physical properties. This document also outlines a probable experimental protocol for its synthesis and characterization based on established methods for analogous barium carboxylates.

It is important to note that a thorough review of scientific literature did not yield any information on the application of **Barium 4-(1,1-dimethylethyl)benzoate** in drug development or its interaction with biological signaling pathways. Therefore, a discussion of its role in a pharmacological context or a corresponding signaling pathway diagram cannot be provided at this time.

Core Quantitative Data

The following table summarizes the key quantitative data for **Barium 4-(1,1-dimethylethyl)benzoate**.

Property	Value	Reference(s)
Molecular Weight	491.77 g/mol	[1]
Chemical Formula	C ₂₂ H ₂₆ BaO ₄	[1]
CAS Number	10196-68-6	[2]
Appearance	White powder	[1]
Melting Point	164.5-165.5 °C	[1]
Boiling Point	283.3 °C (at 760 mmHg)	[1]
Density	1.056 g/cm ³	[1]
Exact Mass	492.088357 g/mol	[1]
Monoisotopic Mass	492.088357 g/mol	[1]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis of **Barium 4-(1,1-dimethylethyl)benzoate** are not readily available in peer-reviewed literature, a plausible synthesis can be extrapolated from general methods for preparing barium carboxylates. The following protocol describes a common precipitation method.[1]

Synthesis of **Barium 4-(1,1-dimethylethyl)benzoate** via Precipitation

Objective: To synthesize **Barium 4-(1,1-dimethylethyl)benzoate** from 4-(1,1-dimethylethyl)benzoic acid and a soluble barium salt.

Materials:

- 4-(1,1-dimethylethyl)benzoic acid
- Sodium hydroxide (NaOH)
- Barium chloride dihydrate (BaCl₂·2H₂O)
- Methanol

- Distilled water

Procedure:

- Preparation of Sodium 4-(1,1-dimethylethyl)benzoate:
 - Dissolve a stoichiometric amount of 4-(1,1-dimethylethyl)benzoic acid in methanol.
 - Separately, prepare a solution of sodium hydroxide in methanol.
 - Slowly add the sodium hydroxide solution to the benzoic acid solution under constant stirring to form sodium 4-(1,1-dimethylethyl)benzoate.
 - The formation of a white precipitate of the sodium salt may be observed. The salt can be isolated or used directly in the next step.
- Precipitation of **Barium 4-(1,1-dimethylethyl)benzoate**:
 - Dissolve the sodium 4-(1,1-dimethylethyl)benzoate in distilled water.
 - In a separate beaker, dissolve a stoichiometric amount of barium chloride dihydrate in distilled water.
 - Slowly add the barium chloride solution to the sodium 4-(1,1-dimethylethyl)benzoate solution with vigorous stirring.
 - A white precipitate of **Barium 4-(1,1-dimethylethyl)benzoate** will form.
- Isolation and Purification:
 - Collect the precipitate by vacuum filtration.
 - Wash the precipitate with distilled water to remove any remaining sodium chloride.
 - Further washing with a small amount of cold methanol may be performed to remove any unreacted organic starting materials.

- Dry the purified product in a vacuum oven at a suitable temperature (e.g., 60-80 °C) to a constant weight.

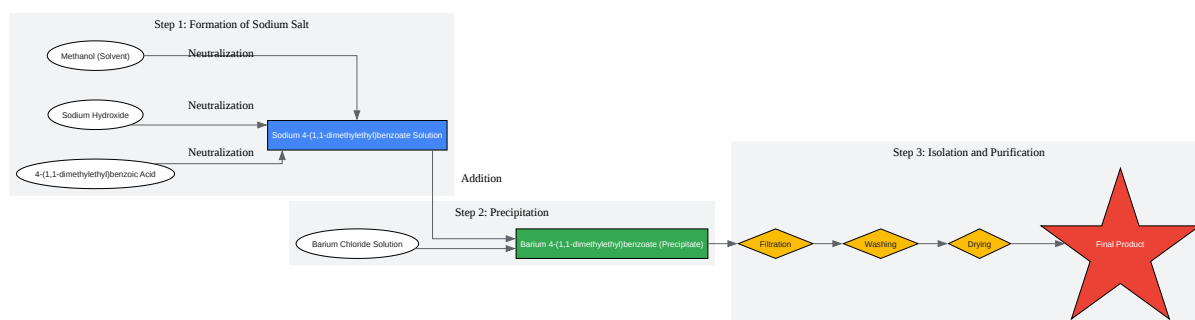
Characterization:

The identity and purity of the synthesized **Barium 4-(1,1-dimethylethyl)benzoate** can be confirmed using standard analytical techniques such as:

- Infrared (IR) Spectroscopy: To identify the characteristic carboxylate stretches.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR of the corresponding free acid (after acidification of the barium salt) can confirm the organic ligand structure.
- Elemental Analysis: To determine the percentage of carbon, hydrogen, and barium, and confirm the empirical formula.
- Thermogravimetric Analysis (TGA): To study its thermal decomposition profile.[\[3\]](#)[\[4\]](#)

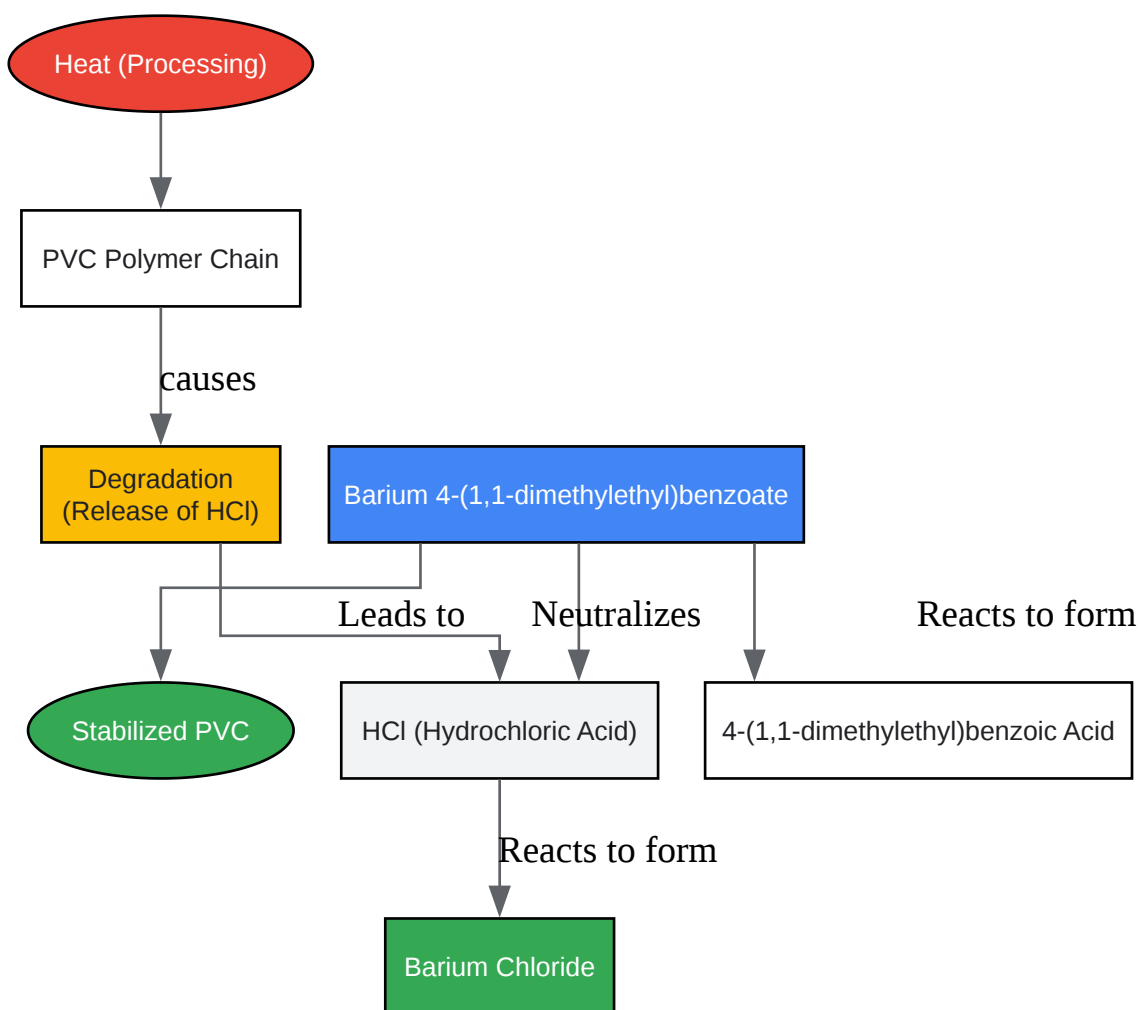
Visualizations

The following diagrams illustrate the logical workflow for the synthesis of **Barium 4-(1,1-dimethylethyl)benzoate** and a conceptual representation of its role as a PVC stabilizer.



[Click to download full resolution via product page](#)

Caption: Synthesis Workflow for **Barium 4-(1,1-dimethylethyl)benzoate**.



[Click to download full resolution via product page](#)

Caption: Conceptual Role of Barium Carboxylates in PVC Stabilization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scielo.br [scielo.br]
- 2. BARIUM 4-TERT-BUTYLBENZOATE [drugfuture.com]

- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to Barium 4-(1,1-dimethylethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b158534#barium-4-1-1-dimethylethyl-benzoate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com